

Inter-laboratory Comparison of Propanil Analysis Using a Deuterated Internal Standard

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Compound of Interest

Compound Name: Propanil-d5

Cat. No.: B590479

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An Objective Evaluation of Analytical Performance for the Herbicide Propanil

This guide provides a comprehensive comparison of inter-laboratory performance for the quantitative analysis of Propanil, a widely used herbicide. The study incorporates **Propanil-d5** as a stable isotope-labeled internal standard to ensure the highest accuracy and precision. This document is intended for researchers, analytical scientists, and professionals in the field of drug development and environmental analysis, offering a transparent overview of expected analytical variability and performance across different laboratories.

Introduction

Propanil (N-(3,4-dichlorophenyl)propanamide) is a post-emergence herbicide effective against a variety of broadleaf and grassy weeds, particularly in rice cultivation. Its widespread use necessitates robust and reliable analytical methods to monitor its presence in environmental samples and agricultural products. The inclusion of a deuterated internal standard, **Propanil-d5**, is a state-of-the-art practice that corrects for variations in sample preparation and instrument response, thereby enhancing the accuracy and reproducibility of the analytical results.

This guide presents a hypothetical inter-laboratory study designed to assess the proficiency of participating laboratories in the analysis of Propanil in spiked water samples. The data herein is representative of typical performance characteristics observed with modern analytical techniques such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Protocols

A detailed methodology was provided to all participating laboratories to ensure consistency in the analytical approach.

Sample Preparation

- **Sample Receipt and Storage:** Blind water samples, spiked with known concentrations of Propanil, were shipped to participating laboratories on dry ice and stored at -20°C upon receipt.
- **Internal Standard Spiking:** Prior to extraction, each 10 mL water sample was spiked with a **Propanil-d5** internal standard solution to a final concentration of 50 ng/mL.
- **Solid Phase Extraction (SPE):** The samples were then subjected to solid-phase extraction using a C18 cartridge to concentrate the analyte and remove potential matrix interferences.
 - The cartridges were conditioned with methanol followed by deionized water.
 - The samples were loaded onto the cartridges.
 - The cartridges were washed with deionized water.
 - Propanil and **Propanil-d5** were eluted with acetonitrile.
- **Final Extract Preparation:** The eluate was evaporated to dryness under a gentle stream of nitrogen and reconstituted in 1 mL of the mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

- **Instrumentation:** A high-performance liquid chromatograph coupled to a triple quadrupole mass spectrometer (LC-MS/MS) was used for the analysis.
- **Chromatographic Column:** A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 3.5 µm) was employed for the separation.
- **Mobile Phase:** A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B) was used.

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: The following Multiple Reaction Monitoring (MRM) transitions were monitored:
 - Propanil: 218.0 -> 162.0 (Quantifier) and 218.0 -> 126.0 (Qualifier)[1]
 - **Propanil-d5**: 223.0 -> 167.0 (Quantifier) and 223.0 -> 126.0 (Qualifier)

Data Presentation

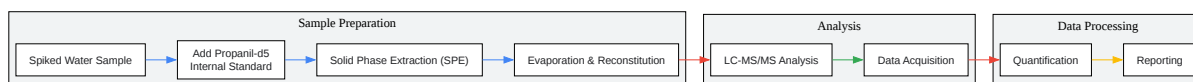
The following table summarizes the quantitative results obtained from the participating laboratories for a water sample spiked with 100 ng/mL of Propanil.

Laboratory ID	Measured Concentration (ng/mL)	Recovery (%)	Relative Standard Deviation (RSD, %)
Lab A	98.5	98.5	3.2
Lab B	102.1	102.1	4.5
Lab C	95.8	95.8	2.8
Lab D	105.3	105.3	5.1
Lab E	99.2	99.2	3.9
Mean	100.2	100.2	3.9
Overall RSD (%)	3.6	3.6	

Note: This data is hypothetical and for illustrative purposes, based on typical performance of the described analytical method.[1][2]

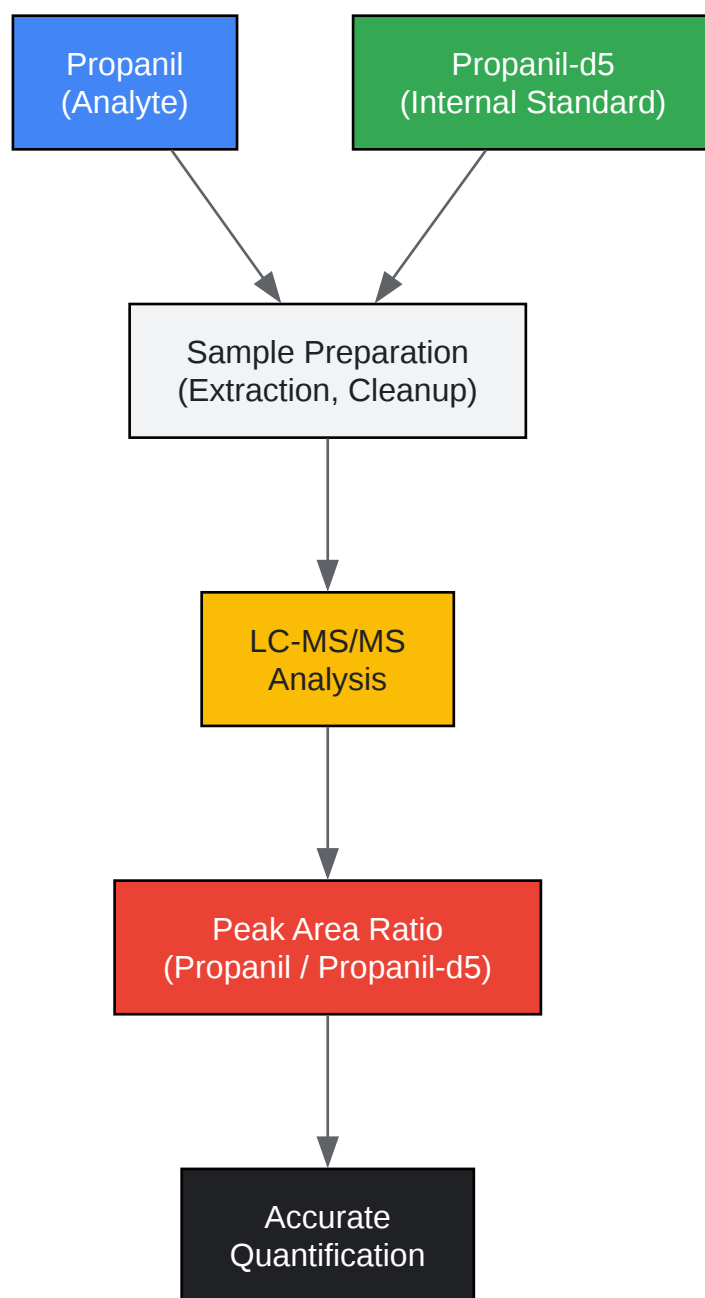
Mandatory Visualizations

The following diagrams illustrate the key workflows and relationships in the inter-laboratory comparison study.



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Caption: Experimental workflow for Propanil analysis.



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Caption: Role of **Propanil-d5** in accurate quantification.

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